

Performance Comparison: IQ-R Assay vs. Western Blot

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Compound of Interest

Compound Name: IQ-R

Cat. No.: B10800199

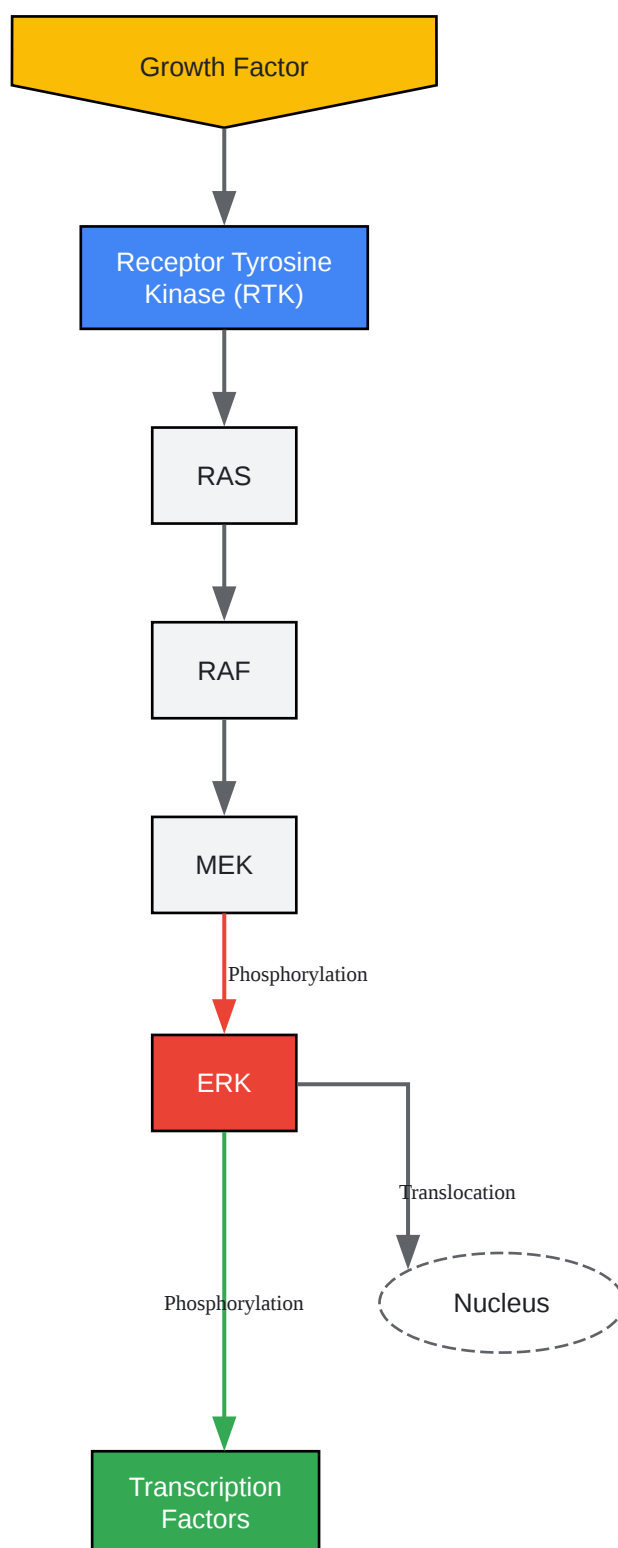
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The following table summarizes the key performance metrics for both methods in the context of quantifying ERK phosphorylation, a key indicator of MAPK/ERK pathway activation.

Parameter	IQ-R Assay	Traditional Western Blot	Advantage
Sensitivity	High (femtogram range)	Moderate (picogram to nanogram range)	IQ-R Assay
Quantitation	Direct quantitative readout	Semi-quantitative	IQ-R Assay
Throughput	High (96- or 384-well plate format)	Low (manual gel processing)	IQ-R Assay
Time to Result	~ 4 hours	1 - 2 days	IQ-R Assay
Hands-on Time	~ 1 hour	~ 4 - 6 hours	IQ-R Assay
Required Sample	Low (< 10,000 cells/well)	High (> 100,000 cells/lysate)	IQ-R Assay
Multiplexing	Possible with different reporters	Limited by antibody availability/stripping	IQ-R Assay

Signaling Pathway Overview

The diagram below illustrates the core components of the MAPK/ERK signaling cascade, from receptor activation to the phosphorylation of ERK.





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